

5-Chloro-2-iodopyridine chemical properties and structure

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Compound of Interest

Compound Name: 5-Chloro-2-iodopyridine

Cat. No.: B1352658

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5-Chloro-2-iodopyridine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Chloro-2-iodopyridine is a halogenated pyridine derivative that serves as a versatile building block in organic synthesis. Its unique structural arrangement, featuring both a chloro and an iodo substituent on the pyridine ring, imparts distinct reactivity profiles that are highly valuable in the construction of complex molecular architectures. This technical guide provides an in-depth overview of the chemical properties, structure, and synthetic applications of **5-Chloro-2-iodopyridine**, with a focus on its utility in pharmaceutical and agrochemical research and development.

Chemical Properties and Structure

5-Chloro-2-iodopyridine is a pale yellow solid at room temperature.^[1] The presence of both a chlorine and an iodine atom on the pyridine ring provides two distinct reactive sites for further functionalization, with the carbon-iodine bond being significantly more reactive in cross-coupling reactions.^[2]

Table 1: Physicochemical Properties of 5-Chloro-2-iodopyridine

Property	Value	Reference
Molecular Formula	C ₅ H ₃ ClIIN	[3][4][5]
Molecular Weight	239.44 g/mol	[3][4][5]
Melting Point	85 - 92 °C	[1][2]
Boiling Point	Not available	
Density	Not available	
Appearance	Pale yellow solid	[1]
Solubility	Soluble in common organic solvents	[2]

Table 2: Structural Information of 5-Chloro-2-iodopyridine

Identifier	Value	Reference
IUPAC Name	5-Chloro-2-iodopyridine	[4]
SMILES String	IC1=NC=C(Cl)C=C1	[4][5]
InChI Key	CXWLXKZIXLOBCC-UHFFFAOYSA-N	[4][5]

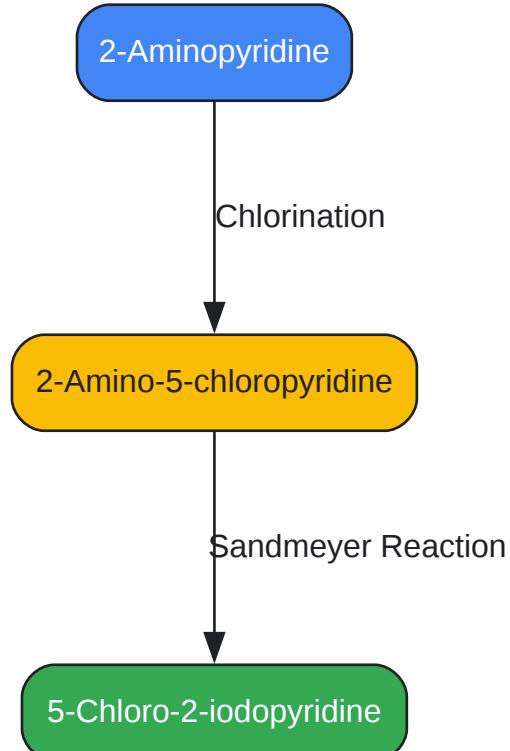
Synthesis of 5-Chloro-2-iodopyridine

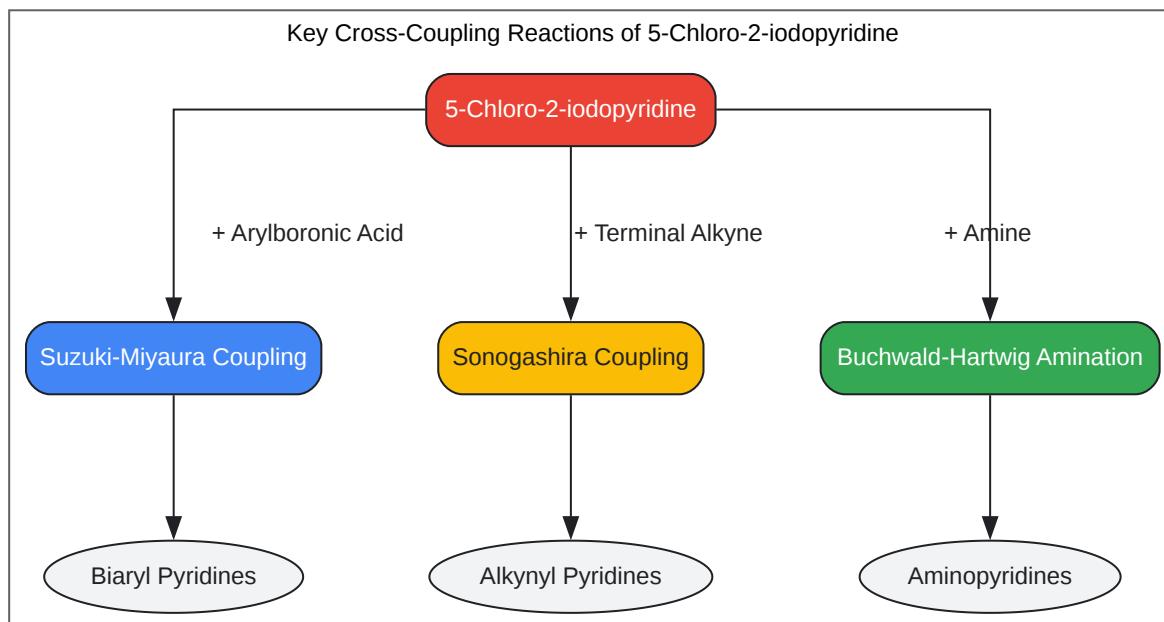
Detailed experimental protocols for the synthesis of **5-Chloro-2-iodopyridine** are not readily available in the public domain. The following is a generalized synthetic approach based on established methodologies for the halogenation of pyridine derivatives.

A plausible synthetic route to **5-Chloro-2-iodopyridine** involves a two-step process starting from 2-aminopyridine. The first step is the chlorination of 2-aminopyridine to yield 2-amino-5-

chloropyridine. This can be followed by a Sandmeyer-type reaction, where the amino group is diazotized and subsequently replaced with iodine to afford the final product.

Generalized Synthesis of 5-Chloro-2-iodopyridine





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